

An In-depth Technical Guide to the Biophysical Properties of EN219

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Compound of Interest

Compound Name: EN219

Cat. No.: B2610871

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biophysical properties of **EN219**, a covalent inhibitor of the E3 ubiquitin ligase RNF114. This document details the mechanism of action, key quantitative data, experimental methodologies, and relevant signaling pathways to support further research and drug development efforts.

Core Biophysical Properties of EN219

EN219 is a synthetic, cysteine-reactive chloroacetamide ligand that functions as a covalent inhibitor of RNF114. It selectively targets the N-terminal cysteine residue (C8) of RNF114, thereby modulating its E3 ligase activity. The primary known downstream effect of **EN219** is the inhibition of RNF114-mediated ubiquitination and subsequent degradation of the tumor suppressor protein p21.

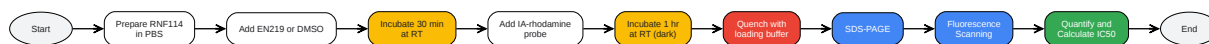
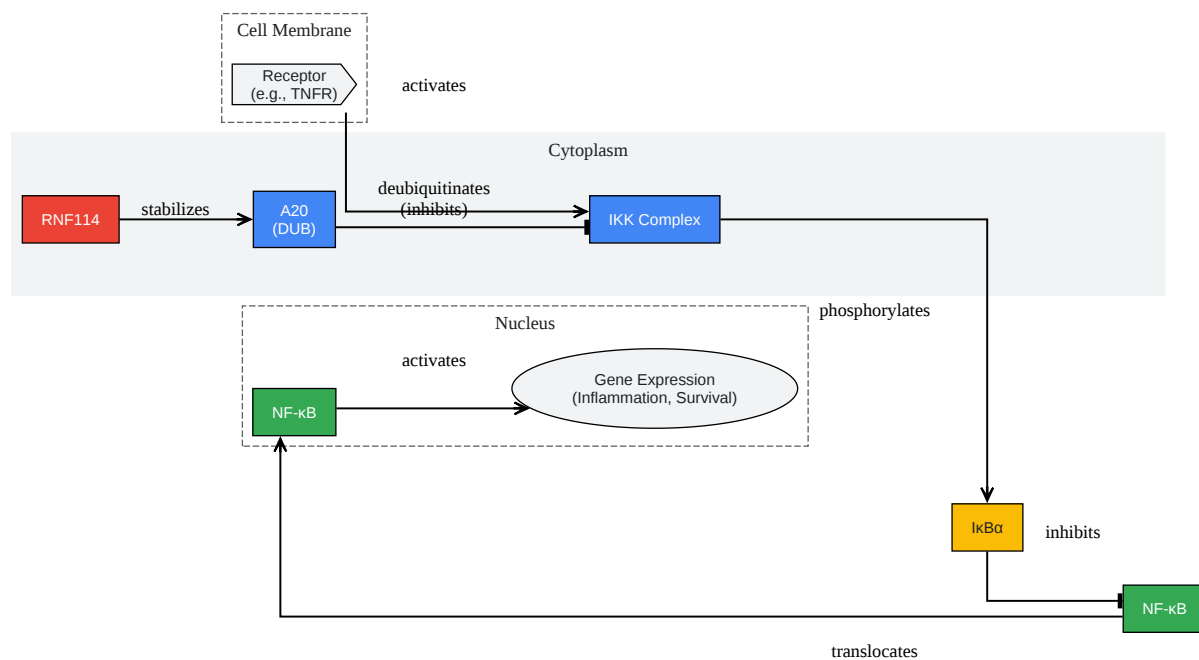
Quantitative Data Summary

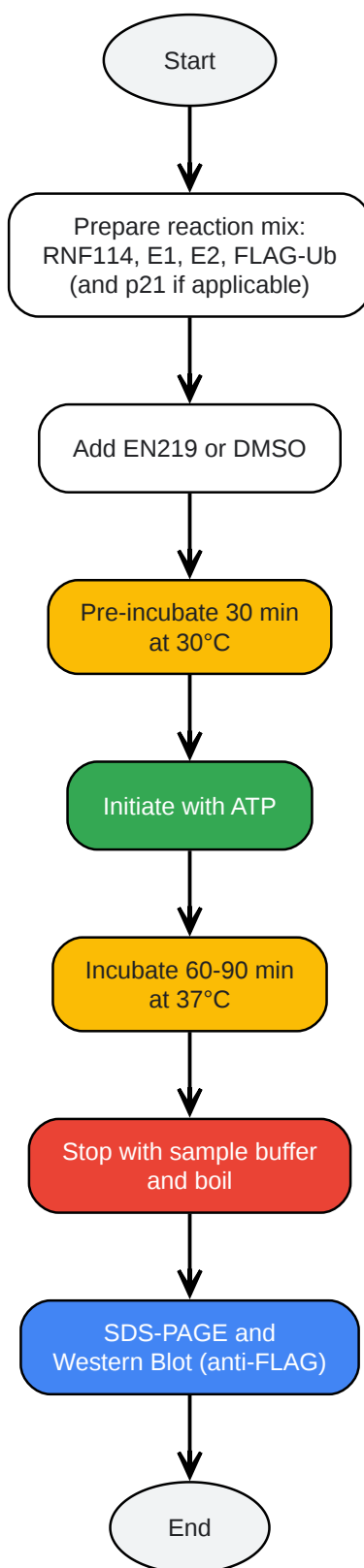
While comprehensive biophysical data for **EN219** is not extensively available in the public domain, the following table summarizes the key reported value. Further characterization is required to fully elucidate its kinetic and thermodynamic profile.

Parameter	Value	Method	Target	Notes
IC50	0.47 μ M	Competitive gel-based ABPP	Human RNF114	This value represents the concentration of EN219 required to inhibit 50% of the binding of an iodoacetamide-rhodamine probe to RNF114.
Binding Affinity (Kd)	Not Reported	e.g., Surface Plasmon Resonance (SPR) or Isothermal Titration Calorimetry (ITC)	Human RNF114	The dissociation constant (Kd) would quantify the binding affinity between EN219 and RNF114.
Covalent Kinetics (kinact/KI)	Not Reported	e.g., LC-MS/MS based kinetic assays	Human RNF114	This second-order rate constant would describe the efficiency of covalent bond formation.
Thermodynamic Parameters (Δ G, Δ H, -T Δ S)	Not Reported	Isothermal Titration Calorimetry (ITC)	Human RNF114	These parameters would define the energetic drivers of the binding interaction.

Signaling Pathways

EN219 primarily impacts the RNF114-p21 signaling axis, which is a critical regulator of cell cycle progression. Additionally, RNF114 has been implicated in the NF- κ B signaling pathway.





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